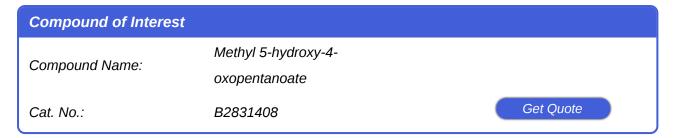


Technical Whitepaper: Methyl 5-hydroxy-4oxopentanoate

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Core Subject: An in-depth examination of **Methyl 5-hydroxy-4-oxopentanoate**, covering its physicochemical properties, synthesis protocols, and known biological context.

Executive Summary

Methyl 5-hydroxy-4-oxopentanoate is a naturally occurring keto-ester found in plant species such as Clematis delavayi, Drymaria cordata, and Ranunculus ternatus[1][2][3][4]. This document provides a comprehensive overview of its key chemical data, detailed experimental procedures for its synthesis, and discusses its known biological context. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, synthetic organic chemistry, and drug discovery.

Physicochemical Properties

The fundamental properties of **Methyl 5-hydroxy-4-oxopentanoate** are summarized below. This data is critical for experimental design, analytical characterization, and computational modeling.



Property	Value	Source
Molecular Weight	146.14 g/mol	[1][2]
Molecular Formula	C ₆ H ₁₀ O ₄	[1][2]
Monoisotopic Mass	146.05790880 Da	[1][2]
IUPAC Name	methyl 5-hydroxy-4- oxopentanoate	[1][2]
CAS Number	66274-27-9	[1][2]
Canonical SMILES	COC(=0)CCC(=0)CO	[1][2]
InChIKey	RKMQRPYLPSKVNS- UHFFFAOYSA-N	[1][2]
Computed XLogP3	-0.8	[1][2]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	4	[1]

Synthesis and Experimental Protocols

Two detailed protocols for the laboratory synthesis of **Methyl 5-hydroxy-4-oxopentanoate** are provided below. These methods start from brominated precursors and offer reliable routes to the target compound.

Protocol 1: Synthesis from Methyl 5-Bromo-4oxopentanoate via DBU

This protocol utilizes 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) and formic acid for the conversion.

Starting Material: Methyl 5-Bromo-4-oxopentanoate

Procedure:



- A mixture of Methyl 5-Bromo-4-oxopentanoate (12.6 g, 60.2 mmol) and formic acid (3.44 g, 74.7 mmol) is prepared in benzene (85 ml).
- To this mixture, 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU; 11.7 g, 77.0 mmol) is added dropwise at 10°C[1].
- The resulting solution is stirred at room temperature for 1 hour.
- The reaction is subsequently quenched by the addition of water (100 ml) to terminate the process and facilitate product workup[1].

Protocol 2: Synthesis from 5-Bromolevulinic Acid Methyl Ester via Sodium Formate

This alternative method employs sodium formate for the nucleophilic substitution.

Starting Material: 5-Bromolevulinic acid methyl ester

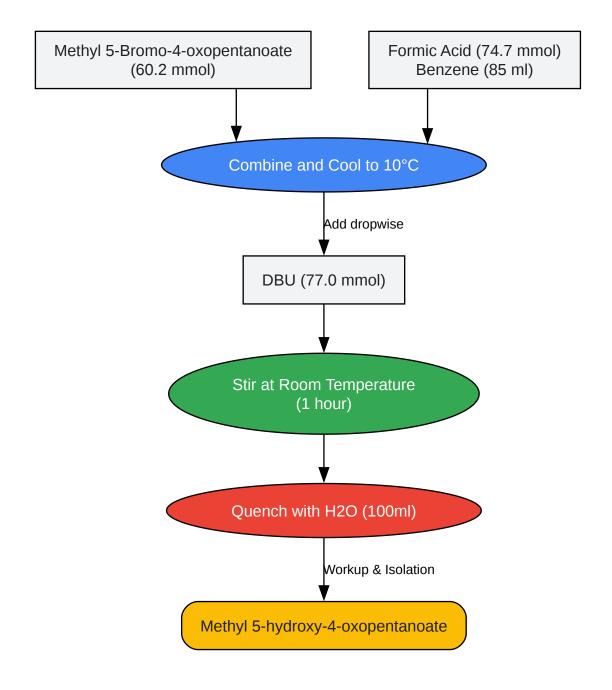
Procedure:

- A solution of 5-bromolevulinic acid methyl ester (25 g, 119.6 mmol) is prepared.
- Sodium formate (8.95 g, 131.6 mmol) is added to the solution[5].
- The reaction proceeds to yield **Methyl 5-hydroxy-4-oxopentanoate**[5]. (Note: The original source implies a solvent and reaction conditions which are standard for this type of substitution, though not explicitly detailed in the abstract).

Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of **Methyl 5-hydroxy-4-oxopentanoate** as described in Protocol 3.1.





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Synthesis workflow for **Methyl 5-hydroxy-4-oxopentanoate**.

Biological Context and Significance

Methyl 5-hydroxy-4-oxopentanoate is a known phytochemical, having been isolated from the plant Drymaria diandra (also known as Drymaria cordata)[6][7]. An extract from this plant, which contained **Methyl 5-hydroxy-4-oxopentanoate** among eight other known compounds, was reported to show anti-HIV effects in H9 lymphocytes[6][7].



It is important to note that the primary anti-HIV activity was attributed to a novel alkaloid named drymaritin, also present in the extract[6][7]. Additionally, another compound from the same extract, diandraflavone, demonstrated selective inhibition of superoxide anion generation from human neutrophils[6]. While **Methyl 5-hydroxy-4-oxopentanoate** is a constituent of this biologically active extract, its specific contribution to the observed antiviral or anti-inflammatory properties has not been elucidated. Further research is required to determine the individual bioactivity of **Methyl 5-hydroxy-4-oxopentanoate** and its potential role in pharmacology.

Safety and Handling

According to GHS classifications, **Methyl 5-hydroxy-4-oxopentanoate** is associated with the following hazards:

- H315: Causes skin irritation[2].
- H319: Causes serious eye irritation[2].
- H335: May cause respiratory irritation[2].

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

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